

Ethyl linalool proper disposal procedures

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Compound of Interest

Compound Name: Ethyl linalool

CAS No.: 92590-71-1

Cat. No.: B8231088

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Proper disposal of **ethyl linalool** is a critical component of laboratory safety and environmental responsibility. As a combustible liquid that can cause skin and eye irritation and is harmful to aquatic life, it must be managed as hazardous waste in accordance with federal, state, and local regulations.^{[1][2][3]} Adherence to these procedures minimizes risks to personnel and the environment.

Operational Plan: Handling and Storage

Before disposal, proper handling and storage of **ethyl linalool** waste are imperative to maintain a safe laboratory environment.

- Personal Protective Equipment (PPE): When handling **ethyl linalool**, wear protective gloves, safety goggles, and a lab coat.^{[1][3]}
- Ventilation: Always handle the chemical in a well-ventilated area or under a chemical fume hood to avoid inhalation of vapors.^{[1][3]}
- Storage: Store waste containers in a cool, dry, and well-ventilated place, away from heat, sparks, open flames, and other ignition sources.^{[1][2]} Keep containers tightly closed.^{[4][5]}

- Segregation: **Ethyl linalool** waste must be segregated from incompatible materials, such as strong oxidizing agents, strong acids, and strong bases, to prevent hazardous reactions.[3][6]

Disposal Plan: Step-by-Step Procedures

Disposal of **ethyl linalool** is regulated by the Environmental Protection Agency (EPA) through the Resource Conservation and Recovery Act (RCRA).[5][7] It must not be disposed of in regular trash or poured down the drain.[7][8] The following steps outline the required procedure for its disposal through a designated environmental health and safety (EHS) program.

- Container Selection:
 - Select a chemically compatible container for waste collection. Plastic containers are often preferred.[7][9]
 - Ensure the container is in good condition, free from leaks, and has a secure, tight-fitting lid.[4]
 - Do not use former food-grade containers, such as milk jugs.[5]
- Waste Accumulation:
 - Transfer **ethyl linalool** waste into the designated container, filling it to no more than 90% of its capacity to allow for expansion.[10]
 - Keep the waste container closed at all times except when adding waste.[4][5]
- Labeling:
 - As soon as the first drop of waste is added, label the container with a hazardous waste tag.[7][11]
 - The label must include:
 - The words "Hazardous Waste".[4][7]
 - The full chemical name: "**Ethyl Linalool**". Abbreviations are not permitted.[7]

- For mixtures, list the full name and concentration of each component.[7]
- The date waste accumulation began.[7]
- Information identifying the point of origin, including the Principal Investigator's name and the specific laboratory or room number.[7]
- Appropriate hazard pictograms (e.g., irritant, flammable).[7]
- Storage in a Satellite Accumulation Area (SAA):
 - Store the labeled waste container in a designated SAA, which must be at or near the point of generation.[6][9]
 - Ensure the SAA is under the direct supervision of laboratory personnel.[10]
 - Use secondary containment to capture any potential leaks.[10][11]
- Requesting Disposal:
 - Once the container is full or waste is no longer being generated, arrange for disposal through your institution's EHS department or a licensed hazardous waste contractor.[7][11]
 - A full container must be removed from the SAA within three days.[6]

Accidental Spill Protocol

In the event of a spill, follow these procedures:

- Ensure Safety: Evacuate non-essential personnel. Remove all sources of ignition from the area.[1][2]
- Ventilate: Ensure the area is well-ventilated.[1]
- Containment: Wearing appropriate PPE, contain the spill using an inert absorbent material such as sand or earth.[1][3]
- Collection: Carefully collect the absorbed material and place it into a suitable, labeled container for disposal as hazardous waste.[3][4]

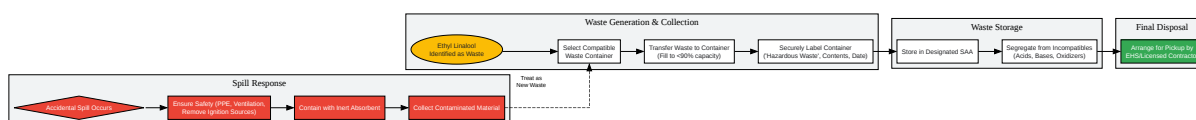
Data Presentation: Properties and Regulatory Limits

The following table summarizes key quantitative data relevant to the safe handling and disposal of **ethyl linalool**.

Property	Value	Source
Flash Point	83 - 87 °C (Combustible Liquid)	[3]
Boiling Point	213 - 220 °C	[3]
Water Solubility	656 mg/L (at 20°C)	[12]
pH (Aqueous Solution)	6.14	[12]
RCRA Corrosivity pH	Not applicable (Waste is corrosive if pH ≤ 2 or ≥ 12.5)	[9]
SAA Volume Limit	55 gallons	[9]
SAA Storage Time	Up to 1 year (if volume limit is not exceeded)	[6]

Mandatory Visualization: Disposal Workflow

The diagram below illustrates the procedural workflow for the proper disposal of **ethyl linalool** waste in a laboratory setting.



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